

Technical Monograph: Diiodomethane-13C,d2 ()

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Compound of Interest

Compound Name: Diiodomethane-13C,d2

CAS No.: 1217038-24-8

Cat. No.: B1142166

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Part 1: Core Identity & Technical Specifications

The definitive CAS number for **Diiodomethane-13C,d2** is 1217038-24-8.[\[1\]](#)[\[2\]](#)[\[3\]](#)

This isotopologue represents a high-value reagent in the arsenal of medicinal chemistry and structural biology. Unlike standard diiodomethane, this variant carries a dual isotopic signature: the carbon atom is replaced with Carbon-13 (

), and both hydrogen atoms are replaced with Deuterium (

or

). This dual labeling allows for precise tracking of the methylene unit in metabolic stability studies, reaction mechanism elucidation (Kinetic Isotope Effects), and NMR structural determination.

Physicochemical Characterization

The following data synthesizes theoretical calculations with empirical catalog data for the stabilized reagent.

Property	Specification	Technical Note
CAS Number	1217038-24-8	Unique identifier for the isotopologue.
Formula		Linear: $^{13}\text{CD}_2\text{I}_2$
Molecular Weight	270.84 g/mol	Significantly heavier than natural (267.84 g/mol).
Density	~3.36 g/mL @ 25°C	High density necessitates positive displacement pipetting.
Boiling Point	68–70°C @ 11 mmHg	Similar to unlabeled; vacuum distillation recommended.
Appearance	Colorless to pale yellow liquid	Darkens upon light exposure (iodine liberation).[4]
Stabilizer	Copper (Cu) turnings	Essential to scavenge radical iodine species.
Isotopic Purity	99 atom %	Critical for quantitative MS/NMR applications.
	,	
	98 atom %	

Part 2: Synthesis & Production Logic

The production of **Diiodomethane- $^{13}\text{C},\text{d}_2$** typically follows a Finkelstein Halogen Exchange pathway, optimized to prevent isotopic scrambling.

The Finkelstein Protocol

The synthesis generally proceeds from Dichloromethane- $^{13}\text{C},\text{d}_2$ (

), which is treated with sodium iodide (NaI) in acetone.

Process Engineering Insights:

- **Driving Force:** The reaction is driven by the precipitation of Sodium Chloride (NaCl) in acetone, which shifts the equilibrium toward the diiodo product (Le Chatelier's principle).
- **Isotopic Integrity:** Unlike proton-exchange methods, the Finkelstein reaction does not involve acidic/basic intermediates that could lead to Deuterium-Hydrogen exchange (scrambling). This preserves the integrity.
- **Purification:** The product is isolated via fractional distillation under reduced pressure. High temperatures must be avoided to prevent homolytic cleavage of the C-I bond.

Visualization: Molecular Structure

The following diagram illustrates the isotopic composition of the molecule.

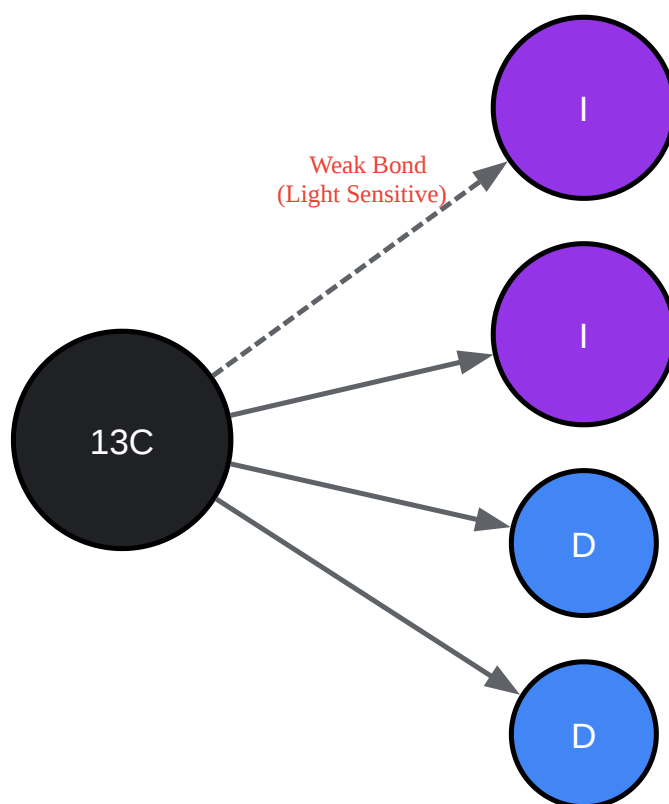


Figure 1: Structural connectivity of Diiodomethane- $^{13}\text{C},\text{d}_2$ showing isotopic labels.

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Part 3: Critical Application – The Labeled Simmons-Smith Reaction

The primary utility of **Diiodomethane- $^{13}\text{C},\text{d}_2$** in drug discovery is the Simmons-Smith Cyclopropanation. This reaction installs a labeled cyclopropane ring (

) across an olefin. Cyclopropane rings are common bioisosteres in medicinal chemistry, improving metabolic stability and potency.

Experimental Protocol: Cyclopropanation of a Generic Olefin

Objective: Install a

moiety to synthesize a stable-isotope labeled standard.

Reagents:

- Substrate: Olefin (1.0 equiv)
- Reagent: **Diiodomethane-13C,d2** (CAS 1217038-24-8) (1.5 equiv)
- Catalyst: Diethylzinc () (1.5 equiv) — Furukawa Modification
- Solvent: Anhydrous Dichloromethane (DCM)

Step-by-Step Methodology:

- Inert Atmosphere Setup: Flame-dry a round-bottom flask and purge with Argon. Moisture destroys the organozinc intermediate.
- Carbenoid Formation:
 - Charge flask with anhydrous DCM and (1.0 M in hexanes). Cool to 0°C.
 - Crucial Step: Add **Diiodomethane-13C,d2** dropwise.
 - Mechanism:[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - The species is the active carbenoid.
- Substrate Addition: Add the olefin substrate slowly to the carbenoid solution at 0°C.
- Reaction Monitoring: Allow to warm to Room Temperature (RT). Monitor via TLC or GC-MS. The labeled product will show a mass shift of +3 Da (1 from , 2 from

) relative to the unlabeled analog.

- Quench & Workup: Quench carefully with saturated

. Extract with DCM. The zinc salts form a heavy emulsion; filtration through Celite is often required.

Visualization: Reaction Mechanism & Isotope Tracking

This flow illustrates the fate of the isotopes during the reaction.

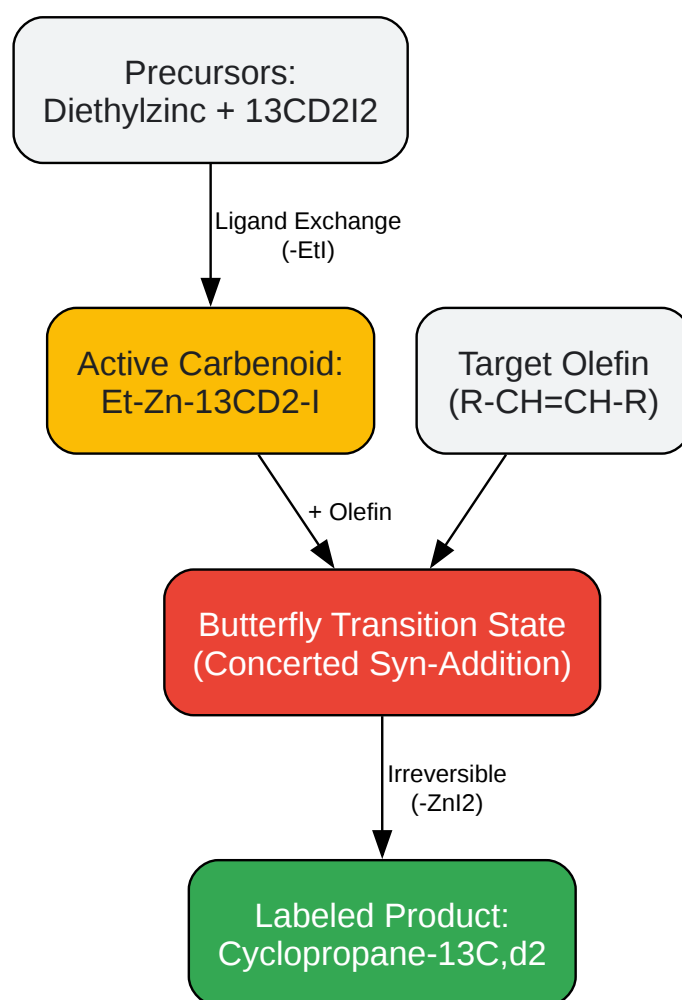


Figure 2: Furukawa-modified Simmons-Smith mechanism tracking the $^{13}\text{C},\text{d}_2$ moiety.

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Part 4: Handling, Safety, and Stability (Self-Validating Systems)

Working with **Diiodomethane-13C,d2** requires specific protocols to ensure data integrity and personnel safety.

The Density Challenge (Volumetric Error)

Problem: The density (3.36 g/mL) is extreme. Standard air-displacement pipettes rely on an air cushion that compresses under the weight of this liquid, leading to significant under-delivery (up to 5-10% error). Protocol: Always use Positive Displacement Pipettes (e.g., Gilson Microman) or weigh the reagent directly (

).

Photolytic Instability

Problem: The C-I bond energy is low (~50 kcal/mol). UV/Visible light causes homolytic cleavage, generating iodine radicals (

). These radicals catalyze further decomposition and turn the liquid brown. Protocol:

- Storage: Amber glass vials wrapped in aluminum foil.
- Stabilizer: Ensure a visible piece of Copper wire is present in the vial.
- Validation: If the liquid is pink/brown, wash with dilute

(sodium thiosulfate) immediately before use to remove free iodine, then dry over

.

Visualization: Handling Workflow

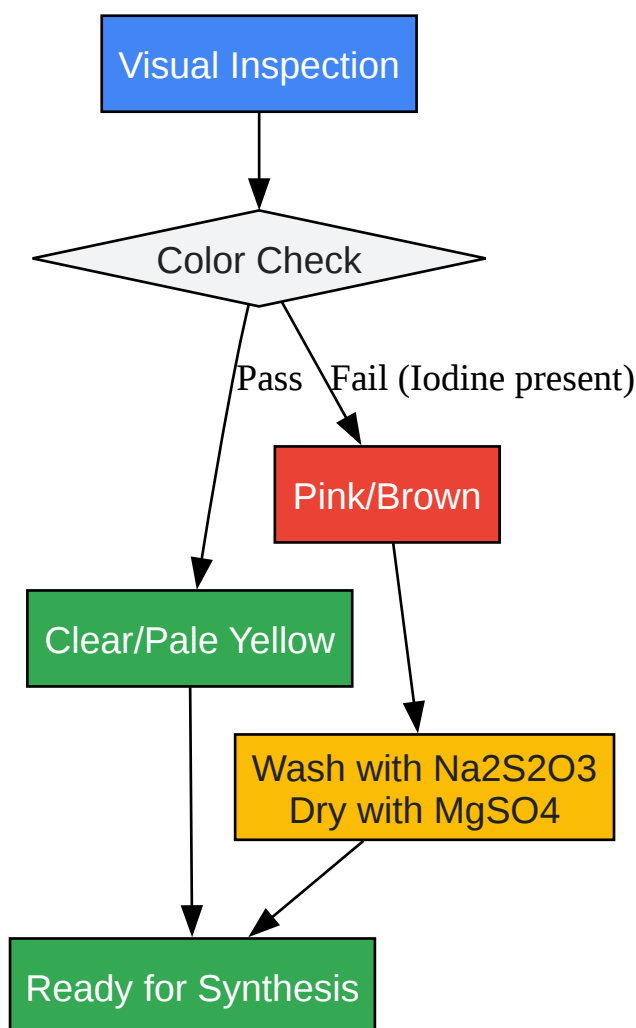


Figure 3: Quality control workflow for Diiodomethane-13C,d2 prior to use.

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References

- Sigma-Aldrich. **Diiodomethane-13C,d2** Product Specification & CAS Listing. Accessed 2025. (Note: Representative link for labeled diiodomethane; specific catalog numbers vary by region).
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Sources

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